

Spectinomycin Dihydrochloride Pentahydrate: A Technical Guide

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Compound of Interest

Compound Name: *Hydrochloride dihydrate*

Cat. No.: B8539233

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CAS Number: 22189-32-8[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

This technical guide provides an in-depth overview of spectinomycin dihydrochloride pentahydrate, an aminocyclitol antibiotic.[\[1\]](#)[\[2\]](#)[\[5\]](#) It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, mechanism of action, and relevant experimental protocols.

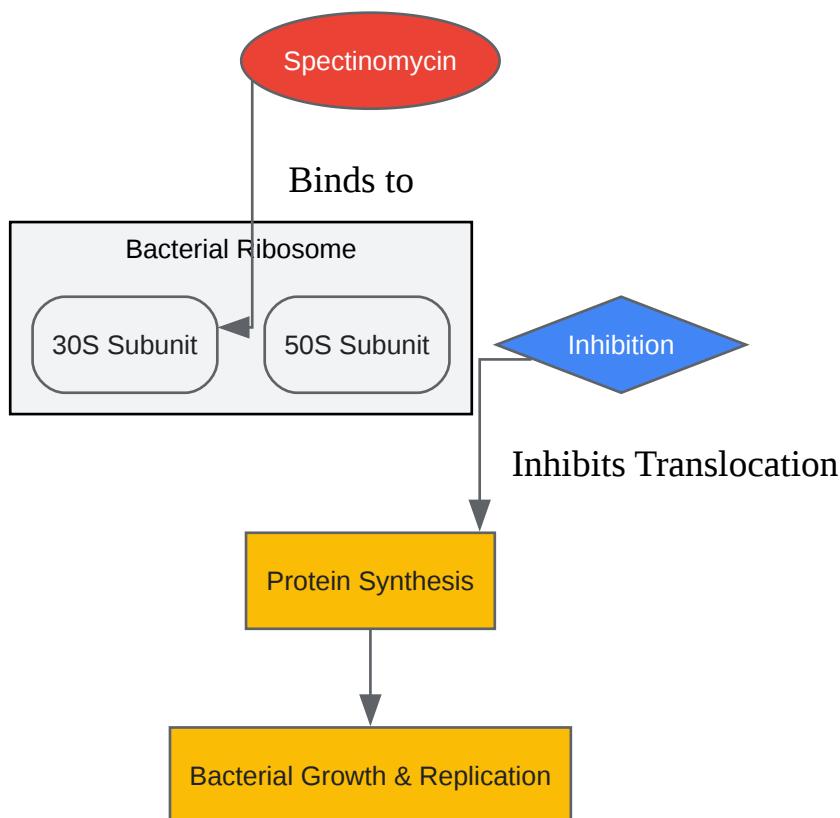
Chemical and Physical Properties

Spectinomycin dihydrochloride pentahydrate is a white to off-white crystalline powder that is soluble in water.[\[1\]](#) It is an antibiotic isolated from *Streptomyces spectabilis*.[\[2\]](#)[\[5\]](#)[\[6\]](#) The pentahydrate form contains five water molecules per formula unit, which influences its physical properties and stability.[\[1\]](#)

Property	Value
Molecular Formula	$C_{14}H_{24}N_2O_7 \cdot 2HCl \cdot 5H_2O$ [1][2][5]
Molecular Weight	495.35 g/mol [2][3][4]
Appearance	White to pale buff crystals or powder[5]
Solubility	100 mg/mL in water[5]
Purity	$\geq 95\%$ [2] to $\geq 98.0\%$ [7]
Storage (Powder)	2 - 8°C[5]
Shelf Life (Powder)	36 months[5]

Mechanism of Action

Spectinomycin is a bacteriostatic antibiotic that inhibits protein synthesis in bacteria.[8][9] Its primary mode of action involves binding to the 30S subunit of the bacterial ribosome.[8][9][10][11][12] This interaction interferes with the translocation of peptidyl-tRNA from the A-site to the P-site, a critical step in the elongation phase of protein synthesis.[9][11][13] By halting protein production, spectinomycin effectively stops bacterial growth and replication.[8][9] Notably, its binding site on the ribosome is different from that of other aminoglycosides, which can reduce cross-resistance.[8]



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Mechanism of action of spectinomycin.

Experimental Protocols

Preparation of Spectinomycin Stock Solution (50 mg/mL)

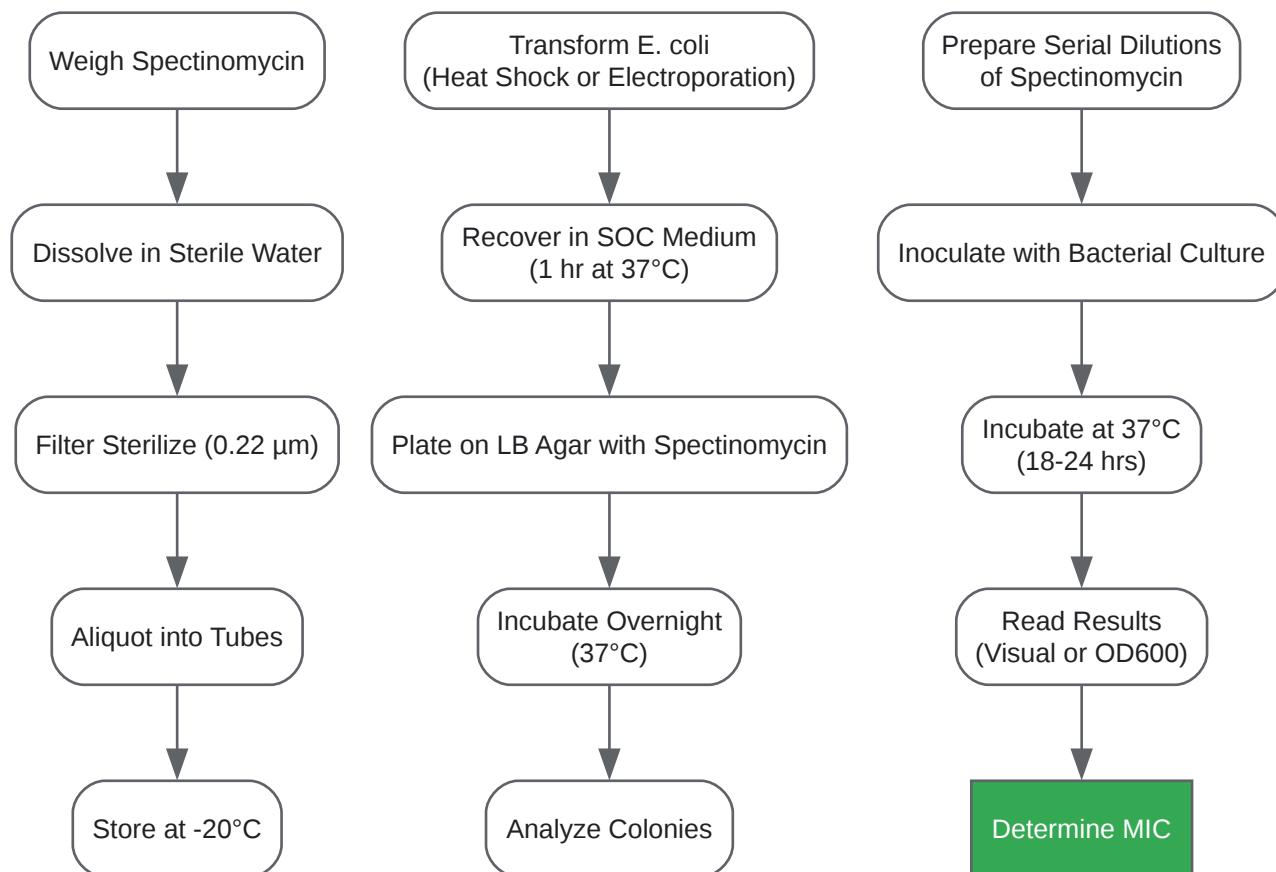
Materials:

- Spectinomycin dihydrochloride pentahydrate powder
- Sterile, distilled or deionized water (ddH₂O)
- Sterile 0.22 µm syringe filter
- Sterile conical tubes and microcentrifuge tubes
- Analytical balance and weighing paper/boat

- Sterile syringes

Procedure:

- Accurately weigh 0.5 g of spectinomycin dihydrochloride pentahydrate.[\[14\]](#)
- Add the weighed powder to a sterile conical tube.
- Add sterile ddH₂O to a final volume of 10 mL.
- Vortex or mix until the powder is completely dissolved.
- Aseptically draw the solution into a sterile syringe.
- Attach a sterile 0.22 µm syringe filter to the syringe.
- Filter-sterilize the solution into a new sterile conical tube.
- Aliquot the sterile stock solution into smaller, working volumes (e.g., 1 mL) in sterile microcentrifuge tubes.
- Label the aliquots with the name, concentration, and date of preparation.
- Store the aliquots at -20°C for long-term storage.

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